4-Chloro-8-methyl-1,5-naphthyridine IUPAC name and structure

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Compound of Interest

Compound Name:	*4-Chloro-8-methyl-1,5-naphthyridine*
CAS No.:	*1360704-47-7*
Cat. No.:	*B2867462*

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Technical Whitepaper: 4-Chloro-8-methyl-1,5-naphthyridine

Structural Identity & Nomenclature

The 1,5-naphthyridine core is a diazanaphthalene isomer where nitrogen atoms are located at positions 1 and 5. This arrangement creates a highly electron-deficient scaffold, significantly influencing its reactivity and utility as a bioisostere for quinolines in kinase inhibitor design.

IUPAC Designation and Numbering

- IUPAC Name: **4-Chloro-8-methyl-1,5-naphthyridine**
- Formula: C

  H

  ClN

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- Molecular Weight: 178.62 g/mol
- SMILES:Cc1c2c(c(Cl)ccn2)ncc1

Numbering Logic (Critical for Regioselectivity): The numbering of the 1,5-naphthyridine system begins at the nitrogen atom in the "top" ring (N1), proceeds clockwise to the bridgehead, jumps to the other nitrogen (N5), and continues.

- Position 1: Nitrogen (N1)
- Position 4: Chlorine substituent (Electrophilic center)
- Position 5: Nitrogen (N5)[1]
- Position 8: Methyl substituent (derived from the pyridine precursor)

Physicochemical Profile

Property	Value (Predicted/Experimental)	Significance
LogP	~2.3 - 2.5	Moderate lipophilicity suitable for CNS penetration.
pKa (N1/N5)	~2.9 (N1), ~0.6 (N5)	Weakly basic; N1 is the primary protonation site.
H-Bond Acceptors	2	Key for hinge-binding in kinase domains.
TPSA	~25.8 Å²	Favorable for membrane permeability.

Retrosynthetic Analysis & Synthesis Strategy

The synthesis of **4-chloro-8-methyl-1,5-naphthyridine** is best approached via the Gould-Jacobs reaction. This pathway allows for the regioselective construction of the 1,5-naphthyridine core from a substituted aminopyridine, followed by functionalization.[2]

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Strategic Disconnection

- C4-Cl Disconnection: The chlorine is installed via nucleophilic displacement of a carbonyl oxygen (tautomeric hydroxyl) using phosphorus oxychloride (POCl

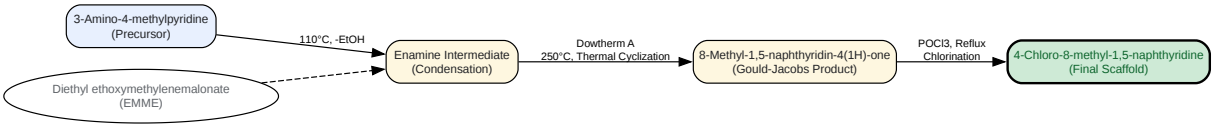
).

- Ring Construction: The 4-pyridone-like ring is formed by the thermal cyclization of an aminomethylene malonate intermediate.

- Precursor Selection: To achieve the 8-methyl substitution pattern, the starting material must be 3-amino-4-methylpyridine.

  - Note on Regiochemistry: Cyclization of 3-aminopyridines typically occurs at the C2 position (alpha to the pyridine nitrogen) due to electronic directing effects, yielding the 1,5-naphthyridine scaffold rather than the 1,7-isomer.

Synthetic Pathway Visualization



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Figure 1: Step-wise synthesis of **4-chloro-8-methyl-1,5-naphthyridine** via the Gould-Jacobs protocol.

Reactivity Profile: The S_NAr Engine

The 4-chloro-1,5-naphthyridine scaffold is a potent electrophile. The reactivity at the C4 position is driven by the inductive electron-withdrawing effect of the adjacent N1 and the para-positioned N5.

Mechanism: Nucleophilic Aromatic Substitution (S_NAr)

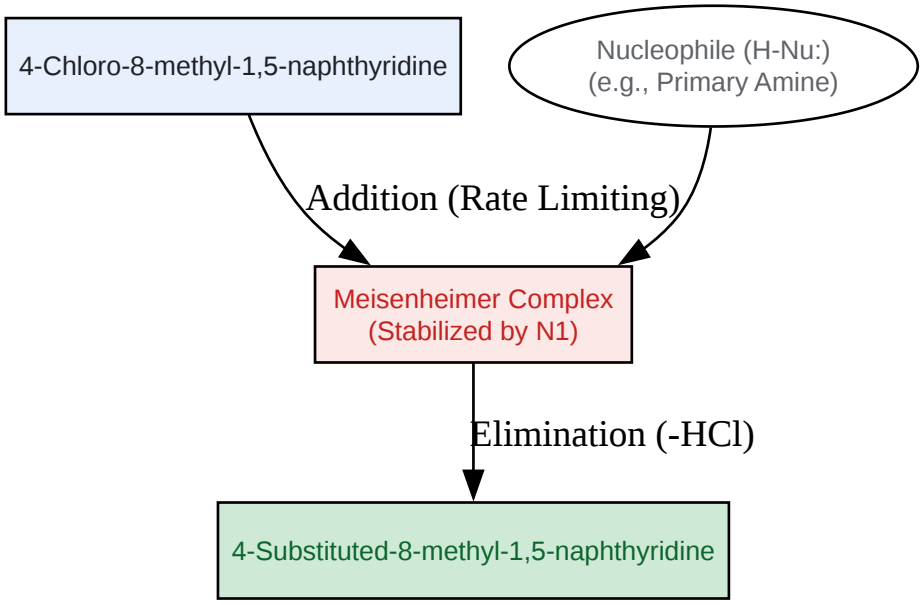
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Unlike simple benzenes, this scaffold does not require strong electron-withdrawing groups (like -NO

) to undergo S_NAr. The ring nitrogen atoms render the C4-Cl bond highly labile to nucleophilic attack by amines, alkoxides, or thiols.

Reaction Logic:

- Addition: Nucleophile attacks C4, breaking the aromaticity and forming a Meisenheimer-like complex stabilized by N1.
- Elimination: Chloride ion is expelled, restoring aromaticity.



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Figure 2: Mechanism of S_NAr displacement at the C4 position.

Experimental Protocols

Protocol A: Synthesis of 8-Methyl-1,5-naphthyridin-4(1H)-one

Objective: Construct the bicyclic core.

- Condensation:

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- In a round-bottom flask equipped with a Dean-Stark trap, mix 3-amino-4-methylpyridine (1.0 eq) and diethyl ethoxymethylenemalonate (EMME) (1.1 eq).
- Heat to 110–120°C for 2 hours. Ethanol is evolved and removed.
- Validation: Monitor by TLC (formation of the enamine intermediate).

- Cyclization:
  - Add the crude enamine oil dropwise to boiling Dowtherm A (diphenyl ether/biphenyl mixture) at 250°C.
  - Critical: High temperature is required to overcome the activation energy for ring closure.
  - Maintain reflux for 30–45 minutes.
  - Cool to room temperature.[3] The product usually precipitates.
  - Dilute with hexane to maximize precipitation, filter, and wash with hexane/ether to remove Dowtherm A.
  - Yield Expectation: 60–75%.

Protocol B: Chlorination to **4-Chloro-8-methyl-1,5-naphthyridine**

Objective: Convert the tautomeric hydroxy/oxo group into a chloro leaving group.

- Reagents: Suspend the 8-methyl-1,5-naphthyridin-4(1H)-one (1.0 eq) in POCl

  (Phosphorus oxychloride, 5–10 vol).
- Catalyst: Add a catalytic amount of DMF (dimethylformamide) to form the Vilsmeier-Haack reagent in situ, accelerating the reaction.
- Reaction: Reflux (approx. 105°C) for 2–4 hours. The suspension should become a clear solution.
- Work-up (Safety Critical):

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- Remove excess POCl

  under reduced pressure.
- Quenching: Pour the residue slowly onto crushed ice/water with vigorous stirring. Maintain temperature <10°C to prevent hydrolysis of the product.
- Neutralize with NaHCO

  or NH

  OH to pH 7–8.
- Extract with Dichloromethane (DCM) or Ethyl Acetate (3x).
- Dry over Na

  SO

  and concentrate.

- Purification: Flash chromatography (Hexane/EtOAc). The product is typically a light yellow/tan solid.

Medicinal Chemistry Applications

The **4-chloro-8-methyl-1,5-naphthyridine** scaffold acts as a versatile intermediate for:

- Kinase Inhibitors: The N1/N5 atoms mimic the adenine ring of ATP. Substitution at C4 with anilines or heterocycles allows targeting of the ATP-binding pocket of kinases such as c-Met, ALK5 (TGF-β type I receptor), and PI3K.
- BET Bromodomain Inhibitors: Naphthyridines serve as acetyl-lysine mimetics.
- Antibacterial Agents: Analogous to nalidixic acid (a 1,8-naphthyridine), 1,5-derivatives exhibit DNA gyrase inhibition properties.

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